

Personal protective equipment for handling 2-Chloroethyl methyl ether

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Compound of Interest

Compound Name: 2-Chloroethyl methyl ether

Cat. No.: B031591

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Essential Safety and Handling Guide for 2-Chloroethyl Methyl Ether

This guide provides critical safety protocols and logistical information for the handling and disposal of **2-Chloroethyl methyl ether** (CAS No. 627-42-9), a highly flammable and hazardous chemical. The following procedures are designed for researchers, scientists, and drug development professionals to ensure safe laboratory operations.

Hazard Summary

2-Chloroethyl methyl ether is classified as a highly flammable liquid and vapor. It is harmful if swallowed and causes skin and serious eye irritation.[\[1\]](#) It is also identified as a carcinogen by OSHA.[\[2\]](#)[\[3\]](#)

Quantitative Data Summary

A summary of the key physical and safety properties of **2-Chloroethyl methyl ether** is provided in the table below for easy reference.

Property	Value	Source
Molecular Formula	C ₃ H ₇ ClO	[4]
Boiling Point	89-90 °C	[4]
Density	1.035 g/mL at 25 °C	[4]
Flash Point	8 °C (46.4 °F) - closed cup	[4]
Refractive Index	n _{20/D} 1.408	[4]

Operational Plan: Step-by-Step Handling Procedures

Adherence to the following procedural guidance is mandatory to minimize risk during the handling of **2-Chloroethyl methyl ether**.

Engineering Controls and Preparation

- Ventilation: All work must be conducted in a chemical fume hood with continuous local exhaust ventilation to ensure air movement is directed away from the work area.
- Ignition Sources: Eliminate all potential ignition sources. Keep the chemical away from open flames, hot surfaces, and sparks.[\[1\]](#)[\[5\]](#) Use only non-sparking tools.[\[1\]](#)[\[5\]](#)
- Static Discharge: Ground and bond all containers and equipment when transferring material to prevent static electricity discharge.[\[1\]](#)[\[5\]](#) Use explosion-proof electrical and ventilating equipment.
- Emergency Equipment: Ensure an eyewash station and a quick drench shower are immediately accessible in the work area.[\[6\]](#)[\[7\]](#)

Personal Protective Equipment (PPE)

A comprehensive PPE plan is critical. The following equipment must be worn at all times when handling **2-Chloroethyl methyl ether**:

- Eye and Face Protection: Wear chemical safety goggles or a face shield.[\[1\]](#)[\[4\]](#)[\[8\]](#)

- Hand Protection: Wear appropriate chemical-resistant gloves.[4][7][8]
- Body Protection: Wear clean, full-body protective clothing, such as a lab coat, coveralls, or a long-sleeved shirt and pants, along with shoe covers.
- Respiratory Protection: If ventilation is inadequate or if vapors/aerosols are generated, use a NIOSH/MSHA approved respirator.[5] A half-face, filter-type respirator for dusts, mists, and fumes is recommended.

Chemical Handling

- General Handling: Do not get the chemical in eyes, on skin, or on clothing.[1] Avoid ingestion and inhalation.[1][5] Do not eat, drink, or smoke in the handling area. Wash hands and any exposed skin thoroughly after handling.[1]
- Storage: Store in a designated flammables area that is cool, dry, and well-ventilated.[1][5] Keep the container tightly closed and store under an inert atmosphere.[1] Keep away from incompatible materials such as oxidizing agents.[5]

Spill and Emergency Procedures

- Spill Cleanup: In case of a spill, evacuate the area and remove all ignition sources. Absorb the spill with an inert material (e.g., sand, vermiculite) using non-sparking tools and place it in a suitable, closed container for disposal.[5]
- First Aid - Skin Contact: Immediately remove all contaminated clothing. Wash the affected skin with plenty of water for at least 15 minutes.[1] If skin irritation persists, seek medical attention.
- First Aid - Eye Contact: Immediately flush eyes cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and get immediate medical attention.[1]
- First Aid - Ingestion: If swallowed, call a poison center or doctor immediately. Rinse mouth. Do NOT induce vomiting.[1][5]
- First Aid - Inhalation: Remove the person to fresh air and keep them comfortable for breathing. Call a poison center or doctor if you feel unwell.

- Fire: Use CO₂, dry chemical, or foam for extinction.[1] Water mist may be used to cool closed containers.[1] Vapors may form explosive mixtures with air and can travel to an ignition source and flash back.[1] Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[1]

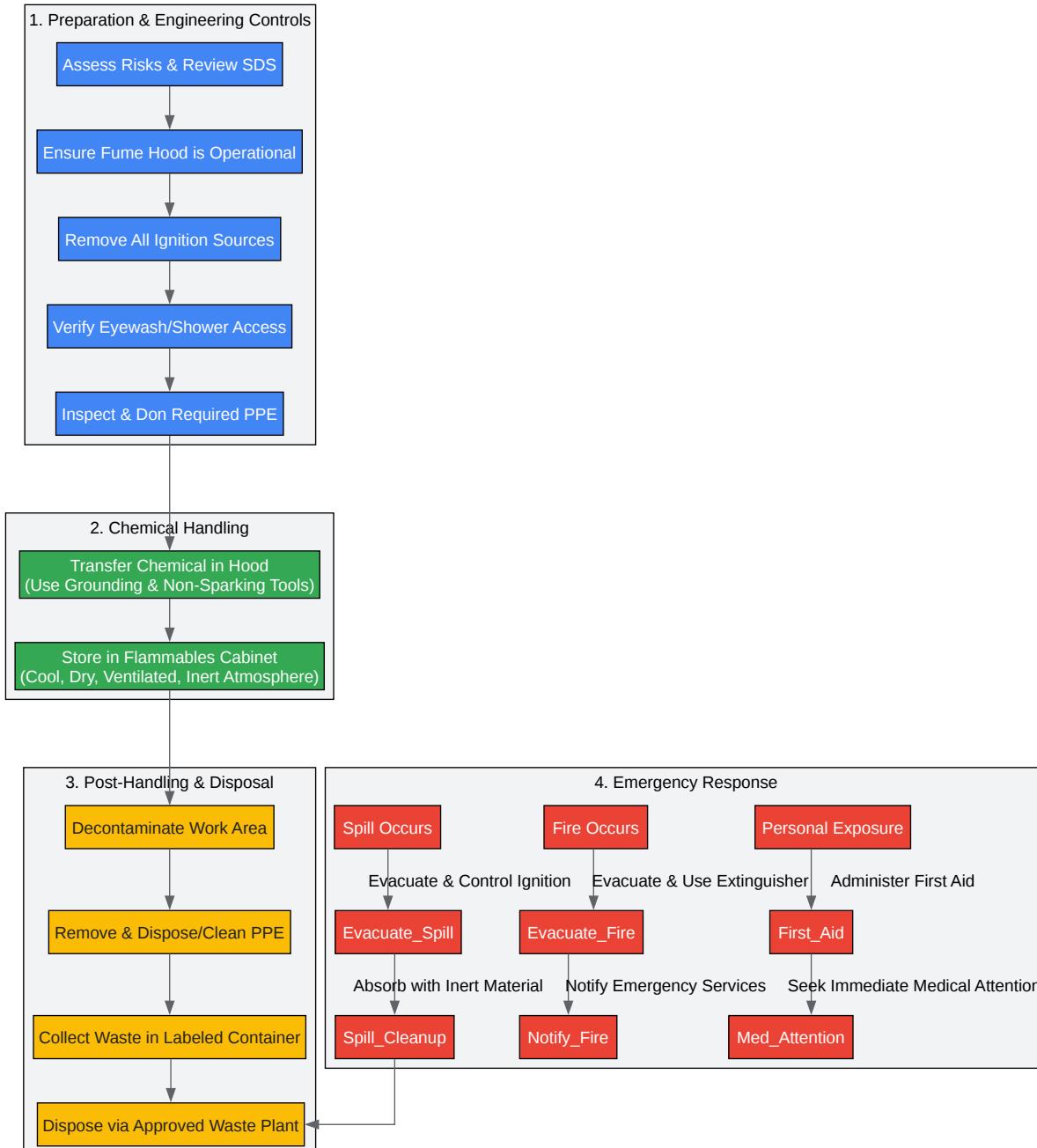
Disposal Plan

Chemical waste must be managed in accordance with all local, state, and federal regulations.

- Waste Disposal: Dispose of contents and the container to an approved waste disposal plant. [1] The material may be sent to a licensed chemical destruction facility or disposed of by controlled incineration with flue gas scrubbing.
- Container Disposal: Do not reuse empty containers as they may retain product residue.[5] Do not pressurize, cut, weld, or expose empty containers to heat, sparks, or open flames.[5] Contaminated packaging should be handled in the same manner as the product itself. Triple rinse (or equivalent) containers before offering for recycling or reconditioning.

Operational Workflow Diagram

The following diagram illustrates the logical workflow for the safe handling of **2-Chloroethyl methyl ether**, from initial preparation to final disposal.

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